

Personal protective equipment for handling 1-Oleoyl-sn-glycerol

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Compound of Interest

Compound Name: 1-Oleoyl-sn-glycerol

Cat. No.: B1139666

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Essential Safety and Handling Guide for 1-Oleoyl-sn-glycerol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-Oleoyl-sn-glycerol**. The following procedures and recommendations are compiled to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Chemical Identifier:

- Name: **1-Oleoyl-sn-glycerol**
- Synonyms: 1-(cis-9-Octadecenoyl)-sn-glycerol, sn-Glycerol 1-monooleate
- CAS Number: 129784-87-8
- Physical Form: Waxy White Solid[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1-Oleoyl-sn-glycerol** is not readily available, an SDS for the racemic mixture, 1-Oleoyl-rac-glycerol, indicates that the substance may cause

skin and eye irritation.[3] Therefore, the following personal protective equipment is recommended as a precautionary measure.

Recommended Personal Protective Equipment:

PPE Category	Specification	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles.	To protect against potential eye irritation from dust or splashes.[3]
Skin Protection	- Chemical-resistant gloves (e.g., nitrile).- Laboratory coat.	To prevent skin contact, which may cause irritation.[3]
Respiratory Protection	A NIOSH-approved dust respirator should be used if handling generates dust, especially in poorly ventilated areas.	To prevent inhalation of dust particles that may cause respiratory tract irritation.

Operational and Disposal Plans: A Step-by-Step Guide

Adherence to strict operational and disposal protocols is critical for the safe management of **1-Oleoyl-sn-glycerol**.

Handling and Storage Protocol:

- **Ventilation:** Handle in a well-ventilated area. Use local exhaust ventilation if dust is generated.
- **Avoid Contact:** Employ the specified PPE to prevent direct contact with the skin and eyes.
- **Hygienic Practices:** Wash hands thoroughly after handling. Contaminated clothing should be removed and washed before reuse.
- **Proper Storage:** Keep containers tightly sealed. Store in a cool, dry, and well-ventilated location, away from oxidizing agents.

Spill and Emergency Procedures:

- **Minor Spills:** For small spills of the solid material, avoid generating dust. Sweep or vacuum the material into a sealed container for disposal.
- **First Aid - Eyes:** In case of eye contact, immediately flush with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **First Aid - Skin:** For skin contact, wash the affected area with soap and water. If irritation develops, seek medical attention.
- **First Aid - Inhalation:** If inhaled, move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.

Disposal Plan:

- **Waste Disposal:** Dispose of **1-Oleoyl-sn-glycerol** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the substance to enter sewers or waterways.

Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **1-Oleoyl-sn-glycerol**.



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Caption: PPE Selection Workflow for **1-Oleoyl-sn-glycerol**

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